

Ligand binding assays using 2-(Azepan-1-yl)-N-methylethanamine

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Compound of Interest

Compound Name: 2-(Azepan-1-yl)-N-methylethanamine

CAS No.: 118808-13-2

Cat. No.: B3218262

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Application Note & Protocol: Ligand Binding Assays for 2-(Azepan-1-yl)-N-methylethanamine

Introduction & Scientific Context

2-(Azepan-1-yl)-N-methylethanamine (also known as N-methyl-2-(hexamethyleneimino)ethylamine) represents a critical pharmacophore in the development of ligands for the Sigma-1 Receptor ($\sigma 1R$) and specific Monoamine Transporters. Structurally, it consists of a hydrophobic seven-membered azepane ring linked to a basic secondary amine via an ethyl chain. This "basic amine + linker + hydrophobic tail" motif is the classic structural requirement for high-affinity binding to the $\sigma 1R$ chaperone complex, often serving as a fragment or precursor for potent radiotracers like [^{18}F]FTC-146 or therapeutic candidates for neurodegenerative disorders.

This Application Note provides a rigorous, field-proven protocol for determining the binding affinity (

) of **2-(Azepan-1-yl)-N-methylethanamine** using a Competitive Radioligand Binding Assay. We focus on the Sigma-1 receptor due to the compound's structural predisposition for this

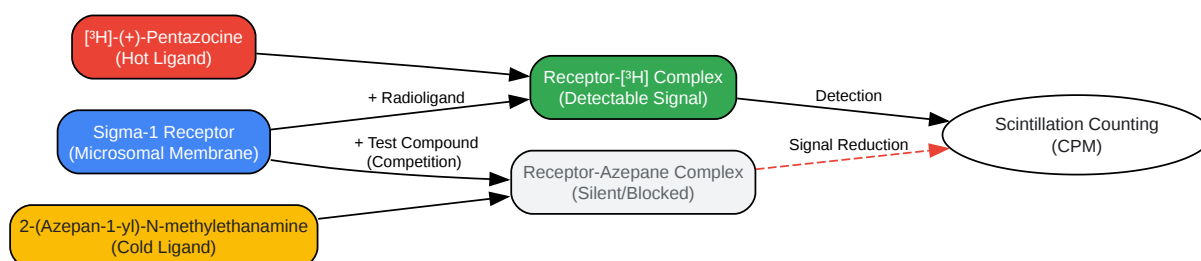
target, while acknowledging potential cross-reactivity with Histamine H3 or Muscarinic receptors.

Assay Principle: Competitive Binding

The assay relies on the principle of mass action. The test compound (**2-(Azepan-1-yl)-N-methylethanamine**) competes with a high-affinity, isotope-labeled standard (the radioligand) for a finite number of binding sites on the receptor.

- Receptor Source: Rat Liver Membranes (highly enriched in $\sigma 1R$) or CHO cells stably expressing human $\sigma 1R$.
- Radioligand: $[^3H]$ -(+)-Pentazocine (). This is the gold standard for $\sigma 1R$ selectivity, as it avoids the Sigma-2 () sites often bound by non-selective ligands like DTG.
- Readout: The reduction in receptor-bound radioactivity (CPM) as the concentration of the test compound increases allows for the calculation of the inhibition constant ().

Mechanism of Action Diagram



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Caption: Competitive binding mechanism where the azepane derivative displaces $[^3H]$ -(+)-Pentazocine, reducing the detectable signal.

Materials & Reagents

Component	Specification	Purpose
Test Compound	2-(Azepan-1-yl)-N-methylethanamine	Ligand of interest. Purity >98%.
Radioligand	[³ H]-(+)-Pentazocine	Specific Activity: ~30-60 Ci/mmol. Concentration: 1-3 nM final.
Non-Specific Ligand	Haloperidol (10 µM)	Defines non-specific binding (NSB).
Assay Buffer	50 mM Tris-HCl, pH 7.4	Physiological pH maintenance.
Membrane Source	Rat Liver Membranes	Rich source of native σ ₁ R.
Filters	GF/B Glass Fiber Filters	Traps membrane-bound ligand. Pre-soaked in 0.5% PEI.
Scintillation Fluid	EcoScint or Ultima Gold	Converts beta decay to photons.

Detailed Protocol

Phase 1: Preparation of Reagents

- Buffer Prep: Prepare 50 mM Tris-HCl (pH 7.4 at 25°C). Store at 4°C.
- Test Compound Stock: Dissolve **2-(Azepan-1-yl)-N-methylethanamine** in 100% DMSO to create a 10 mM stock. Ensure complete solubilization (sonicate if necessary).
 - Note: The secondary amine is basic; avoid acidic diluents that might protonate the nitrogen prematurely if using pH-sensitive assays, though Tris buffers are robust.
- Serial Dilutions: Prepare 10-point serial dilutions (1:3 or 1:10) in Assay Buffer.
 - Range:

M to

M final concentration.

- Critical: Keep DMSO concentration <1% in the final assay well to prevent solvent effects on the receptor.

Phase 2: Membrane Preparation (If not using commercial)

- Homogenize rat liver tissue in ice-cold 50 mM Tris-HCl.
- Centrifuge at 1,000 x g for 10 min (4°C) to remove nuclei/debris. Discard pellet.
- Centrifuge supernatant at 48,000 x g for 20 min (4°C).
- Resuspend pellet in fresh buffer and repeat centrifugation (wash step).
- Resuspend final pellet to a protein concentration of ~0.5 mg/mL.

Phase 3: Binding Assay Workflow

Step-by-Step Execution:

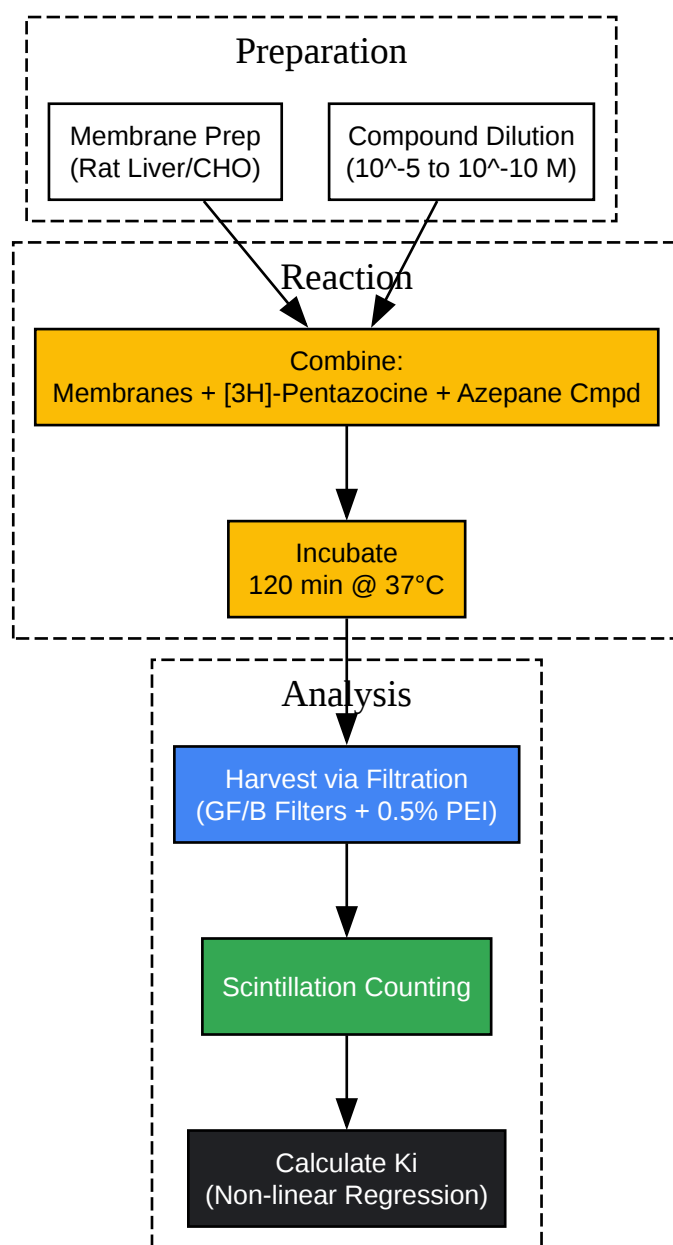
- Plate Setup: Use a 96-well polypropylene deep-well plate.
- Additions (Total Volume: 200-500 µL):
 - 50 µL Test Compound (at varying concentrations).
 - 50 µL Radioligand ([³H]-(+)-Pentazocine, ~2 nM final).
 - 100 µL Membrane Suspension (~20-50 µg protein/well).
- Controls:
 - Total Binding (TB): Buffer + Radioligand + Membrane (No test compound).
 - Non-Specific Binding (NSB): 10 µM Haloperidol + Radioligand + Membrane.

- Incubation:
 - Seal plate and incubate for 120 minutes at 37°C (or 25°C overnight).
 - Why? Sigma receptors are intracellular chaperones; 37°C ensures equilibrium is reached across membrane barriers.
- Termination:
 - Rapidly filter through GF/B filters (pre-soaked in 0.5% Polyethyleneimine (PEI) for 1 hour to reduce binding to the filter).
 - Wash 3x with 3 mL ice-cold Tris buffer using a cell harvester.

Phase 4: Detection

- Dry filters at room temperature or 50°C for 30 mins.
- Add 3-5 mL liquid scintillation cocktail.
- Count radioactivity (CPM) using a Liquid Scintillation Counter (e.g., PerkinElmer Tri-Carb) for 1-2 minutes per vial.

Workflow Visualization



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Caption: Operational workflow for the high-throughput radioligand binding assay.

Data Analysis & Interpretation

Calculations

- Specific Binding (SB):

- Percent Inhibition:
- IC50 Determination: Plot % Inhibition vs. Log[Concentration]. Fit data to a one-site competition model (Sigmoidal dose-response).
- Ki Calculation (Cheng-Prusoff Equation):
 - : Concentration of radioligand used (nM).
 - : Dissociation constant of [³H]-(+)-Pentazocine (typically ~3 nM).

Expected Results

- High Affinity:

. (Indicates the azepane ring is effectively engaging the hydrophobic pocket).
- Moderate Affinity:

.
- Low Affinity:

.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Non-Specific Binding (NSB)	Radioligand sticking to filters.	Ensure filters are pre-soaked in 0.5% PEI. Use glass tubes instead of plastic if possible.
Low Signal (Total Binding)	Receptor degradation or low expression.	Use fresh protease inhibitors in membrane prep. Verify protein concentration.
Incomplete Displacement	Test compound insolubility.	Check DMSO tolerance. Ensure compound is fully dissolved (vortex/sonicate).
Hill Slope < 0.8	Negative cooperativity or multiple sites.	The compound may bind to both and . Check selectivity using [³ H]-DTG + (+)-Pentazocine mask.

References

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